

A Comprehensive Technical Guide to Potassium Dodecanoate-D23: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Potassium dodecanoate-D23*

CAS No.: 51732-20-8

Cat. No.: B1458372

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This guide provides an in-depth exploration of **Potassium dodecanoate-D23**, a deuterated variant of potassium laurate. Designed for researchers, scientists, and professionals in drug development, this document details its fundamental physicochemical properties, with a primary focus on its molecular weight. It also delves into the rationale behind its synthesis, its critical applications in modern research, and the analytical techniques used for its characterization.

Core Physicochemical Properties

Potassium dodecanoate-D23 is the potassium salt of the fully deuterated version of dodecanoic acid (lauric acid). The substitution of hydrogen atoms with their heavier isotope, deuterium, imparts unique properties to the molecule, making it an invaluable tool in various scientific disciplines.

Molecular Identity and Weight

The defining characteristic of **Potassium dodecanoate-D23** is the complete replacement of the 23 hydrogen atoms on the dodecanoate chain with deuterium atoms. This isotopic

substitution directly influences its molecular weight.

The molecular formula for **Potassium dodecanoate-D23** is C12D23KO2 or more descriptively, CD3(CD2)10COOK.[1][2] Its IUPAC name is potassium;2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,12,12,12-tricosadeuteriododecanoate.[1][3]

The calculated molecular weight of this compound is approximately 261.54 g/mol [1][2] to 261.55 g/mol .[3] This is significantly higher than its non-deuterated counterpart, Potassium dodecanoate (C12H23KO2), which has a molecular weight of approximately 238.41 g/mol .[4] The mass difference is a direct consequence of the greater atomic mass of deuterium (≈ 2.014 amu) compared to protium (≈ 1.008 amu).

A summary of its key identifiers and weights is presented below:

Property	Potassium dodecanoate-D23	Potassium dodecanoate
CAS Number	51732-20-8[1]	10124-65-9[4]
Molecular Formula	C12D23KO2[1]	C12H23KO2[4]
Average Molecular Weight	261.54 g/mol [1][2]	238.41 g/mol [4]
Monoisotopic Mass	261.27787661 Da[1][3]	238.133511841 Da[5]
Synonyms	Potassium laurate-D23[1]	Potassium laurate[4]

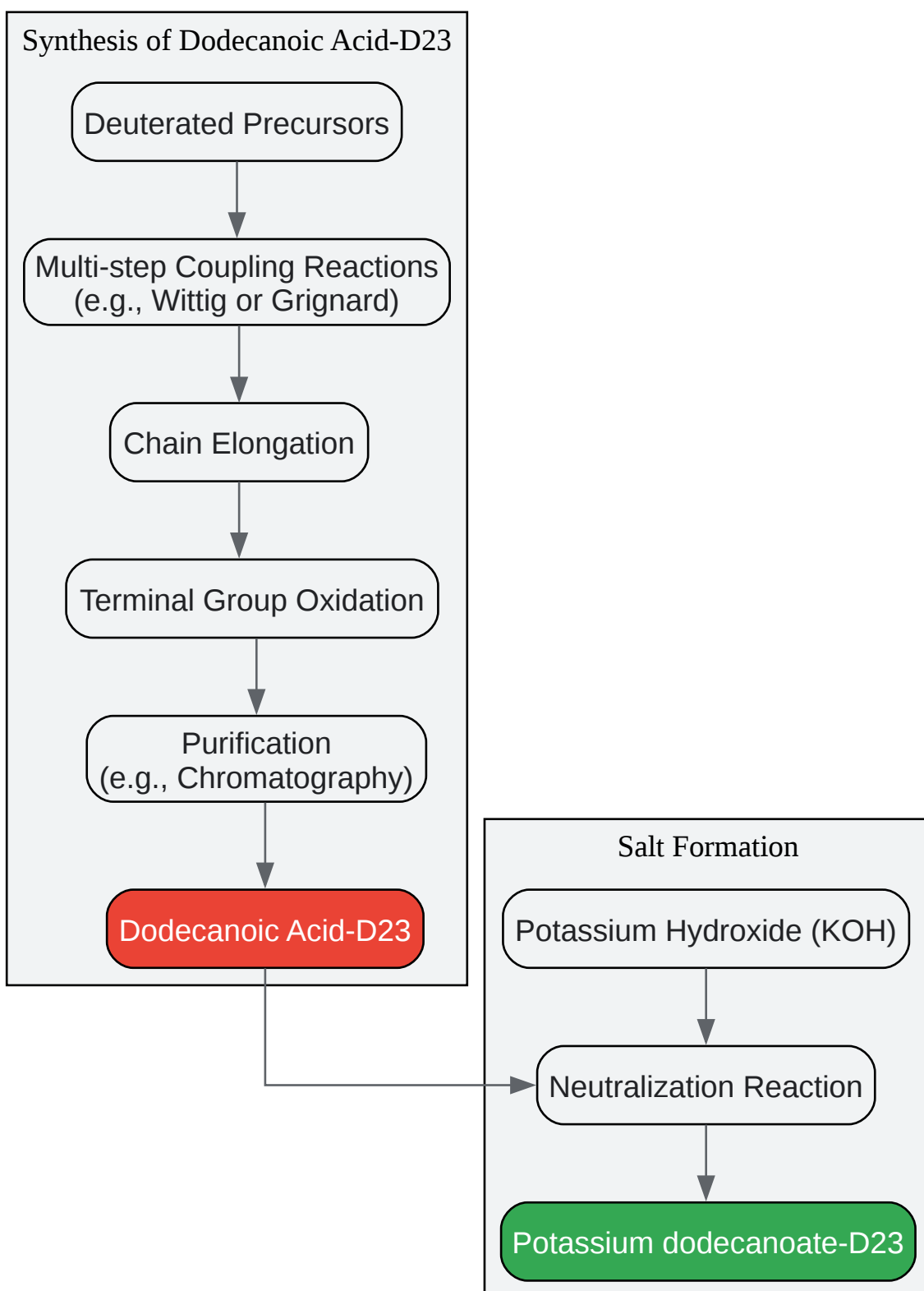
Physical and Chemical Characteristics

Like its non-deuterated analog, **Potassium dodecanoate-D23** is a white to off-white solid at room temperature.[4][6] It is the potassium salt of a medium-chain fatty acid and functions as a surfactant, being soluble in water.[4][6] This compound should be stored at room temperature, and for long-term stability, it is recommended to be kept in a cool, dark place.[1] While generally stable, it should be kept away from strong oxidizing agents.[6]

Synthesis and Isotopic Labeling

The production of perdeuterated fatty acids like dodecanoic acid-D23 is a complex chemical synthesis process, as direct deuteration is often not feasible.^[7] These molecules serve as essential precursors for a wide range of deuterated compounds, including surfactants and complex lipids.^[7]

The general workflow for producing **Potassium dodecanoate-D23** involves a multi-step chemical synthesis of the deuterated fatty acid, followed by neutralization.



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Caption: Generalized workflow for the synthesis of **Potassium dodecanoate-D23**.

The causality behind this choice of synthesis is rooted in the need for precise placement of deuterium atoms. Unlike simple H-D exchange, which can be non-specific, a ground-up synthesis ensures full deuteration along the entire alkyl chain, which is critical for its applications in mass spectrometry and neutron scattering.

Applications in Research and Development

The primary value of **Potassium dodecanoate-D23** lies in its utility as an isotopic tracer and a tool in biophysical studies. The significant mass difference between it and its natural counterpart allows for clear differentiation in analytical experiments.

Metabolic Tracing and Fatty Acid Synthesis

In drug development and metabolic research, deuterated fatty acids are used to trace the pathways of fatty acid synthesis and metabolism.^{[8][9]} By introducing **Potassium dodecanoate-D23** into a biological system, researchers can use mass spectrometry to track its incorporation into more complex lipids and monitor metabolic fluxes.

Experimental Protocol: Mass Spectrometry-Based Metabolic Labeling

- Cell Culture: Culture cells of interest in a standard growth medium.
- Labeling: Replace the standard medium with a medium supplemented with a known concentration of **Potassium dodecanoate-D23**.
- Incubation: Incubate the cells for a predetermined period to allow for the uptake and metabolism of the deuterated fatty acid.
- Lipid Extraction: Harvest the cells and perform a total lipid extraction using a standard method (e.g., Bligh-Dyer or Folch extraction).
- Sample Preparation: Derivatize the extracted fatty acids to fatty acid methyl esters (FAMES) for compatibility with gas chromatography-mass spectrometry (GC-MS).
- Analysis: Analyze the FAMES by GC-MS. The mass spectrometer will differentiate between the endogenous (unlabeled) and the newly synthesized (deuterated) lipids based on their mass-to-charge ratio.

- Quantification: Quantify the rate of fatty acid synthesis by comparing the peak areas of the labeled and unlabeled species.[8]



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Caption: Experimental workflow for metabolic tracing using **Potassium dodecanoate-D23**.

Biophysics and Neutron Scattering

Deuterated surfactants and lipids are in high demand for neutron scattering experiments.[7] This technique is exquisitely sensitive to the difference between hydrogen and deuterium. By selectively deuterating components in a complex mixture (e.g., a micelle or a lipid bilayer), researchers can use contrast variation techniques to highlight specific parts of a structure, providing unparalleled insight into the organization and dynamics of soft matter systems.

Stabilizing Agent in Formulations

In pharmaceutical sciences, potassium dodecanoate acts as a stabilizing agent and emulsifier. [4] The deuterated form can be used as an internal standard in quantitative studies to determine the precise concentration of the non-deuterated active ingredient in a complex formulation.

Conclusion

Potassium dodecanoate-D23 is more than just a heavy version of a common surfactant. Its precisely increased molecular weight, a direct result of isotopic substitution, makes it an indispensable tool for scientists. From tracing metabolic pathways in drug discovery to elucidating the structure of complex biomaterials, the unique properties of this molecule provide a level of analytical clarity that would otherwise be unattainable. This guide has outlined its core properties, the logic behind its synthesis, and its critical applications, providing a foundational understanding for professionals in the field.

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